

# Essential Safety and Logistical Information for Handling 2-Bromodecane

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## Compound of Interest

Compound Name: 2-Bromodecane

Cat. No.: B1670051

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like **2-Bromodecane** is paramount. This document provides immediate, essential safety protocols, operational guidance, and disposal plans to minimize risks and ensure a secure laboratory environment.

Chemical Identifier:

- Name: **2-Bromodecane**
- CAS Number: 557-35-7

Primary Hazards:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromodecane** to prevent exposure.

PPE Category	Item	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields or goggles	Approved under standards such as NIOSH (US) or EN 166 (EU)[5]
Skin Protection	Chemical-resistant gloves	Nitrile rubber is a suitable option, but always check the manufacturer's glove selection guide for the specific chemical and breakthrough time.[6]
Lab coat or protective clothing	To prevent skin contact.	
Respiratory Protection	NIOSH/MSHA approved respirator	Required if exposure limits are exceeded or if working in a poorly ventilated area. Positive-pressure supplied air respirators may be necessary for high airborne contaminant concentrations.[4]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for safety. The following steps outline the safe handling of **2-Bromodecane** from preparation to post-handling.

### 1. Preparation:

- Ensure the work area is well-ventilated. A chemical fume hood is highly recommended.[1][4]
- Locate and verify the functionality of the nearest emergency eyewash station and safety shower.[7]
- Don all required personal protective equipment (PPE) as specified in the table above.[1]
- Have a chemical spill kit readily accessible.

### 2. Handling:

- Wash hands thoroughly before and after handling.[1][4]
- Avoid direct contact with skin and eyes.[5]
- Avoid breathing in any vapors, mist, or gas.[1][4][5]
- Use only non-sparking tools if there is a risk of flammable vapor accumulation.[8]
- Keep the container tightly closed when not in use.[1][4]

### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[4]
- Keep the container tightly closed to prevent leakage.[1][4]
- Store away from incompatible materials such as strong oxidizing agents.[4]

## Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is crucial.

### Spill Response:

- Evacuate: Immediately alert others in the vicinity and evacuate the immediate area.[9]
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: Prevent further leakage or spillage if it is safe to do so.[4] Use absorbent materials from a chemical spill kit to contain the spill. Do not wash the spill down the drain.[9]
- Clean-up: Wearing appropriate PPE, carefully collect the absorbed material and place it into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with soap and water.

### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][4][10]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[1][4][10]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[1][4][10]
- Ingestion: Clean mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Get medical attention.[4][10]

## Disposal Plan

Proper disposal of **2-Bromodecane** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect waste **2-Bromodecane** and any contaminated materials (e.g., absorbent pads, gloves, lab coats) in a clearly labeled, sealed, and compatible waste container.
- Disposal Route: Dispose of the contents and container at an approved waste disposal plant. [1][4][10] Do not allow the chemical to enter drains or water supplies.[3][5] Follow all local, regional, and national regulations for hazardous waste disposal.

## Workflow for Safe Handling of 2-Bromodecane

Caption: Workflow for the safe handling of **2-Bromodecane**.

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## References

- 1. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 13187-99-0 Name: 2-bromododecane [xixisys.com]
- 2. 2-Bromododecane | C<sub>12</sub>H<sub>25</sub>Br | CID 98299 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cdn.chemservice.com [cdn.chemservice.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. Lab Safety Equipment & PPE | ChemTalk [chemistrytalk.org]
- 7. EHSO Manual 2025-2026 - Spill Control/Emergency Response [labman.ouhsc.edu]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. sites.rowan.edu [sites.rowan.edu]
- 10. fishersci.com [fishersci.com]
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